

analytical methods to validate 1-Ethoxypent-1-ene structure

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

[Get Quote](#)

Core Identification Data for 1-Ethoxypent-1-ene

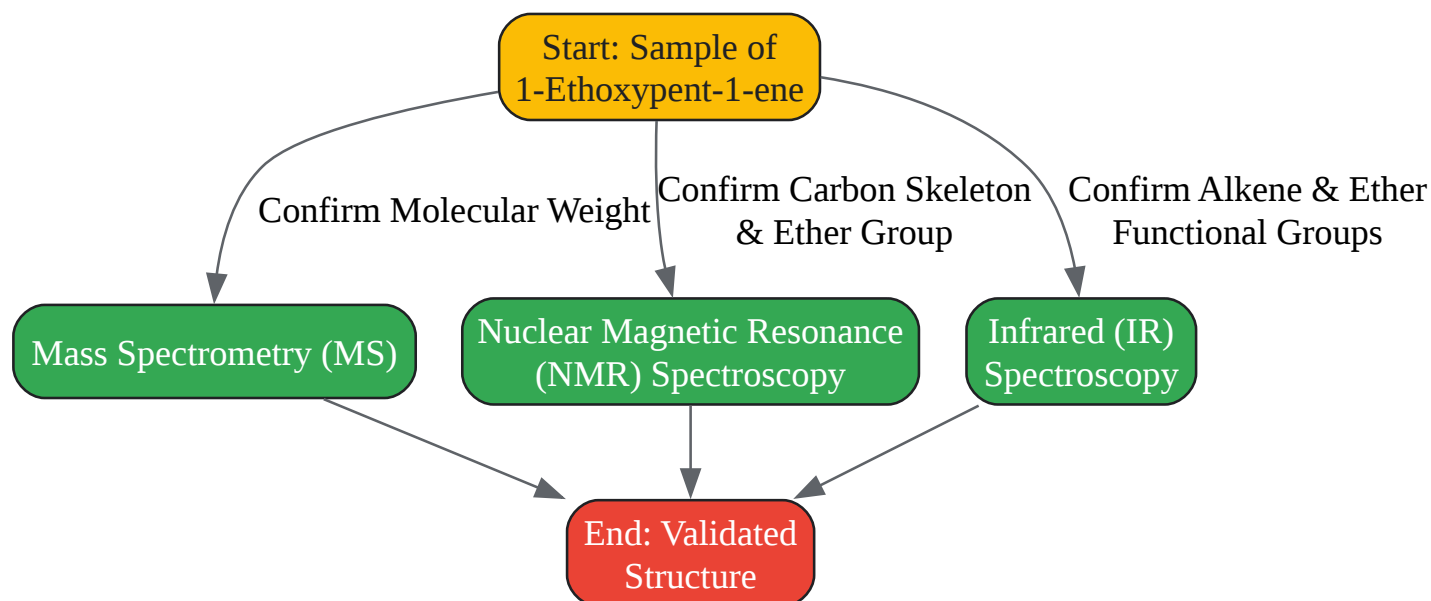
The table below summarizes the key identifiers for **1-Ethoxypent-1-ene** from the search results, which are essential for any analytical protocol [1].

Property	Value
CAS Number	5909-75-1
Molecular Formula	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol
IUPAC Name	1-ethoxypent-1-ene
Canonical SMILES	CCCC=COCC

Proposed Analytical Workflow for Structure Validation

Based on standard practices for organic compound analysis, you can validate the structure of **1-Ethoxypent-1-ene** by confirming its molecular fingerprint and functional groups through the following workflow. This

diagram outlines the key steps and logical relationships in the analytical process:



[Click to download full resolution via product page](#)

Detailed Methodologies for Key Experiments

The following experimental protocols are generalized for characterizing a compound like **1-Ethoxypent-1-ene**.

- **Mass Spectrometry (MS)**

- **Objective:** To confirm the molecular weight and fragmentation pattern.
- **Protocol:** Analyze the sample using Electron Ionization (EI) or Chemical Ionization (CI). The exact mass of C₇H₁₄O is **114.10446** [1]. The MS should show a molecular ion peak (M⁺) at or near this mass. Look for characteristic fragment ions, such as those resulting from the cleavage adjacent to the double bond or the loss of an ethyl group (M⁺ - 29) from the ethoxy moiety.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- **Objective:** To confirm the carbon skeleton and the position of the double bond and ether group.
- **¹H NMR Protocol:** Dissolve the sample in a suitable deuterated solvent. The spectrum should show:
 - A distinctive set of signals for the **vinyl ether proton (=C-H)**. For **1-Ethoxypent-1-ene**, this proton is expected to be strongly deshielded and appear downfield.

- A multiplet for the =CH-O- proton.
- A triplet and quartet for the -O-CH₂-CH₃ group.
- Complex multiplet signals for the -CH₂-CH₂-CH₃ group of the pentyl chain.
- **¹³C NMR Protocol:** The spectrum should confirm the presence of seven distinct carbon atoms.

Key features to identify are:

- The **vinyl ether carbons (C=C-O)**, which have characteristic chemical shifts.
- The **carbon of the -O-CH₂- group**.
- The aliphatic carbons of the propyl and ethyl chains.

• Infrared (IR) Spectroscopy

- **Objective:** To identify the characteristic functional groups.
- **Protocol:** Obtain a spectrum using a thin film (for liquid samples) or KBr pellet. Identify key absorption bands:
 - A strong, sharp stretch around **~1200-1270 cm⁻¹** and **~1050-1150 cm⁻¹** for the **C-O-C ether linkage**.
 - A **C=C stretch** around **~1620-1680 cm⁻¹**, the exact position of which is influenced by the vinyl ether conjugation.
 - C-H stretching vibrations for sp² (alkene) and sp³ (alkane) hybridized carbons.

How to Proceed Further

Since the search results did not contain specific experimental data for this compound, you may need to:

- **Consult Specialized Databases:** Search scientific literature databases (like SciFinder, Reaxys, or PubMed) for published spectra or analytical data on **1-Ethoxypent-1-ene** or very similar vinyl ethers.
- **Perform a Reference Analysis:** If available, run the proposed analytical methods on a known reference standard to build a validated dataset for comparison.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS 5909-75- 1 -Ethoxy- 1 -pentene - Alfa Chemistry 1 [alfa-chemistry.com]

To cite this document: Smolecule. [analytical methods to validate 1-Ethoxypent-1-ene structure].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b6595720#analytical-methods-to-validate-1-ethoxypent-1-ene-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com